Technical Support Center: Targeting the Androgen Receptor N-Terminal Domain

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Compound of Interest	
Compound Name:	*Masofaniten*
CAS No.:	*2416716-62-4*
Cat. No.:	*B8249365*

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Welcome to the technical support center for researchers, scientists, and drug development professionals working on targeting the N-terminal domain (NTD) of the androgen receptor (AR). This resource provides troubleshooting guidance and answers to frequently asked questions related to the unique challenges of targeting this intrinsically disordered region.

Frequently Asked Questions (FAQs)

Q1: Why is the AR N-terminal domain considered such a challenging drug target?

A: The primary challenge lies in its structure. The AR-NTD is an intrinsically disordered domain, meaning it lacks a stable, defined three-dimensional structure like conventional drug targets.[1] [2] This structural plasticity prevents the formation of well-defined binding pockets that are typically exploited in structure-based drug design.[3] Consequently, traditional high-throughput screening and computational methods are less effective.[1]

Q2: What is the significance of the Activation Function-1 (AF-1) region within the NTD?

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A: The AF-1 region, located within the NTD, is essential for the AR's transcriptional activity.[1][3] Unlike other steroid hormone receptors, the AR's transactivation function is largely dependent on this ligand-independent AF-1 domain.[1] Inhibiting the AF-1 region can block the transcriptional activities of all AR species, including full-length AR and splice variants.[1][4] Key sub-regions within AF-1, such as Tau-1 and Tau-5, are critical for interactions with co-activator proteins and the general transcription machinery.[5]

Q3: How do AR splice variants contribute to therapy resistance, and why is targeting the NTD a viable strategy to overcome this?

A: Many AR splice variants (AR-Vs) that emerge during prostate cancer progression lack the C-terminal ligand-binding domain (LBD).[3][6] These variants are constitutively active and do not respond to conventional anti-androgen therapies that target the LBD.[3][7] Since all AR-Vs retain the NTD, which is required for their activity, developing drugs that target the NTD is a promising strategy to inhibit both full-length AR and these resistance-conferring splice variants.[3][8]

Q4: What are the main classes of molecules being investigated as AR-NTD inhibitors?

A: Several classes of molecules are under investigation. These include:

- Small molecules: Compounds like the EPI-001 family (and its derivatives like EPI-506 and EPI-7386), sintokamides, and others have been identified through various screening methods.[3][9][10] Some of these, such as EPI-001, have been shown to bind covalently to the NTD.[9]
- Peptides: Chlorinated peptides, known as sintokamides, isolated from marine sponges have shown inhibitory activity against the AR NTD.[3]
- Bispecific Antibodies: Agents like 3E10-AR441 are designed to bind to both DNA (to enter the nucleus) and the AR NTD, thereby inhibiting AR signaling.[3]
- BET Inhibitors: Compounds like JQ1 indirectly target AR-NTD function by inhibiting BRD4, a co-regulator protein that interacts with the AR NTD to facilitate transcription.[3]

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Troubleshooting Guides

This section addresses specific issues that researchers may encounter during their experiments.

Issue 1: Low Binding Affinity or Inconsistent Results in Binding Assays

Possible Cause & Troubleshooting Steps:

- Intrinsically Disordered Nature of NTD: The lack of a stable pocket can lead to transient and weak interactions.
  - Solution: Consider using biophysical methods sensitive to weak interactions, such as Nuclear Magnetic Resonance (NMR) spectroscopy (e.g., Saturation Transfer Difference NMR) or Surface Plasmon Resonance (SPR).
  - Solution: Employing covalent inhibitors can overcome low-affinity issues by forming a stable bond with the target.[9]
- Protein Aggregation: Recombinant AR-NTD can be prone to aggregation, leading to inconsistent results.
  - Solution: Optimize protein purification and storage conditions. Use fresh protein preparations for each experiment and confirm monodispersity using techniques like dynamic light scattering (DLS).
- Assay Conditions: The binding affinity of intrinsically disordered proteins can be highly sensitive to buffer conditions (pH, salt concentration).
  - Solution: Systematically screen different buffer conditions to find the optimal environment for your binding assay.

Issue 2: Discrepancy Between In Vitro Binding and Cell-Based Assay Activity

Possible Cause & Troubleshooting Steps:

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- Cell Permeability: The compound may have poor cell membrane permeability.
  - Solution: Assess compound permeability using assays like the Parallel Artificial Membrane Permeability Assay (PAMPA). Modify the compound to improve its physicochemical properties if necessary.
- Off-Target Effects: The compound's activity in cell-based assays might be due to off-target effects rather than direct AR-NTD inhibition.
  - Solution: Perform counter-screens using cell lines that do not express AR (e.g., PC3, DU145) to test for non-specific cytotoxicity or activity.[3]
  - Solution: Validate target engagement in cells using techniques like cellular thermal shift assay (CETSA) or immunoprecipitation assays.[3]
- Compound Metabolism: The compound could be rapidly metabolized within the cell.
  - Solution: Co-administer with metabolic inhibitors in initial experiments or analyze compound stability in cell lysates over time using LC-MS. The sintokamide SINT1, for instance, has a short half-life, making cell-based transcriptional activity assays crucial for monitoring its potency.[1]

Issue 3: Difficulty in High-Throughput Screening (HTS)

Possible Cause & Troubleshooting Steps:

- Lack of a Direct Functional Assay: The disordered nature of the NTD makes it difficult to develop a simple, direct binding HTS assay.
  - Solution: Utilize cell-based functional assays. A common approach is to use a reporter gene (e.g., luciferase) under the control of an androgen-responsive promoter in a relevant cell line.[11][12] This measures the downstream effect of AR transactivation.
  - Solution: Develop a high-throughput screen using a constitutively active AR splice variant (e.g., AR-V7) to specifically identify inhibitors that do not depend on the LBD.[12]

Quantitative Data Summary

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The following table summarizes quantitative data for selected small molecules targeting the AR-NTD.

Compound	Assay Type	Target/Cell Line	Potency (IC50 / KD)	Reference
(S)-niphatenone B	Functional Transcriptional Assay	Full-length AR	~6 µM	[1]
SC428	Transcriptional Activation	AR-V7	0.42 µM	[7][13]
SC428	Transcriptional Activation	AR-v567es	1.31 µM	[7][13]
SC428	Surface Plasmon Resonance (SPR)	AR-NTD	K D = 75 µM	[13]
VPC-220010	PSA Secretion	LNCaP cells	0.91 µM	[14]
EPI-001	PSA Secretion	LNCaP cells	> 25 µM	[14]
Compound 16	AR-v Activity	PC3 cells (transfected)	~6.3 µM (35% inhib. @ 10µM)	[15]
Enzalutamide	AR-v Activity	PC3 cells (transfected)	Inactive	[15]
JJ-450	PSA-luciferase induction	GFP-ARv7:PC3 cells	~1-10 µM range	[16]

Key Experimental Protocols

Cell-Based Luciferase Reporter Assay for AR-NTD Activity

This assay measures the transcriptional activity of the AR or its variants.

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Principle: A reporter plasmid containing a luciferase gene downstream of an androgen-response element (ARE) is introduced into prostate cancer cells. Inhibition of AR-NTD function will lead to a decrease in luciferase expression, which is measured as a reduction in luminescence.

Methodology:

- Cell Culture: Plate prostate cancer cells (e.g., LNCaP for full-length AR, or PC3 cells engineered to express AR-V7) in 96-well plates.[12]
- Transfection (if necessary): Co-transfect cells with an ARE-driven luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase for normalization).
- Compound Treatment: Add test compounds at various concentrations to the wells. Include appropriate controls (e.g., vehicle, positive control inhibitor).
- Incubation: Incubate cells for 24-48 hours. If studying full-length AR, add an androgen like dihydrotestosterone (DHT) to stimulate activity.[11]
- Lysis and Luminescence Reading: Lyse the cells and measure firefly and Renilla luciferase activity using a luminometer according to the manufacturer's protocol (e.g., Dual-Luciferase® Reporter Assay System).
- Data Analysis: Normalize the firefly luciferase signal to the Renilla luciferase signal. Plot the normalized activity against compound concentration to determine the IC50 value.

Immunoprecipitation (IP) to Confirm Target Engagement

This protocol is used to verify that a compound can bind to the AR (full-length or splice variant) within a cellular context.

Principle: The AR protein is captured from cell lysate using a specific antibody. If the test compound binds to the AR, it will be pulled down along with the protein and can be detected.

Methodology:

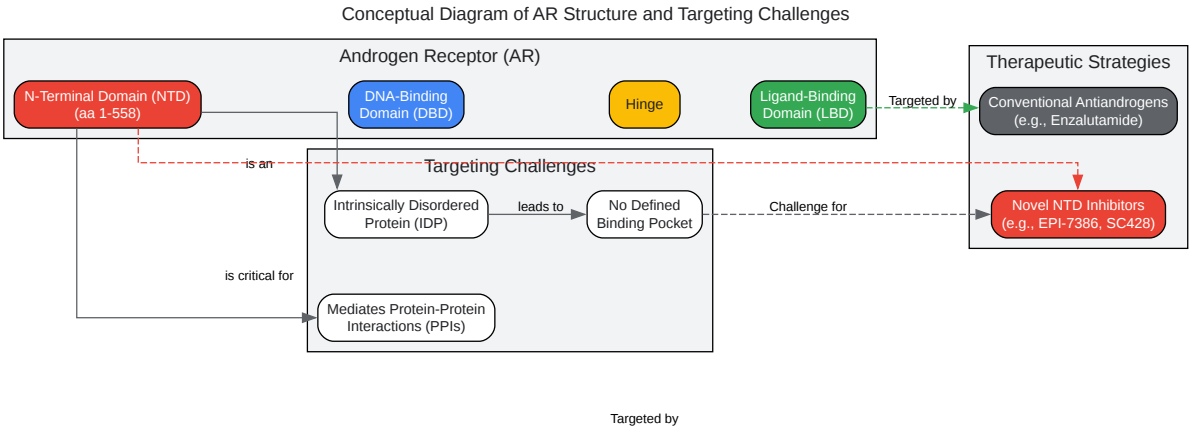
- Cell Treatment: Treat prostate cancer cells (e.g., VCaP, 22Rv1) with the test compound or vehicle control for a specified time.[3]

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- Cell Lysis: Harvest and lyse the cells in a suitable IP lysis buffer containing protease and phosphatase inhibitors.
- Pre-clearing: Centrifuge the lysate to pellet cell debris. Incubate the supernatant with protein A/G beads to reduce non-specific binding.
- Immunoprecipitation: Incubate the pre-cleared lysate with an anti-AR antibody (targeting the NTD) overnight at 4°C.
- Capture: Add fresh protein A/G beads to capture the antibody-protein complexes.
- Washing: Wash the beads several times with wash buffer to remove non-specifically bound proteins.
- Elution and Analysis: Elute the bound proteins from the beads. Analyze the eluate by Western blot using an antibody against the AR to confirm that both full-length AR and AR-Vs were successfully pulled down in the compound-treated sample.[3]

Visualizations

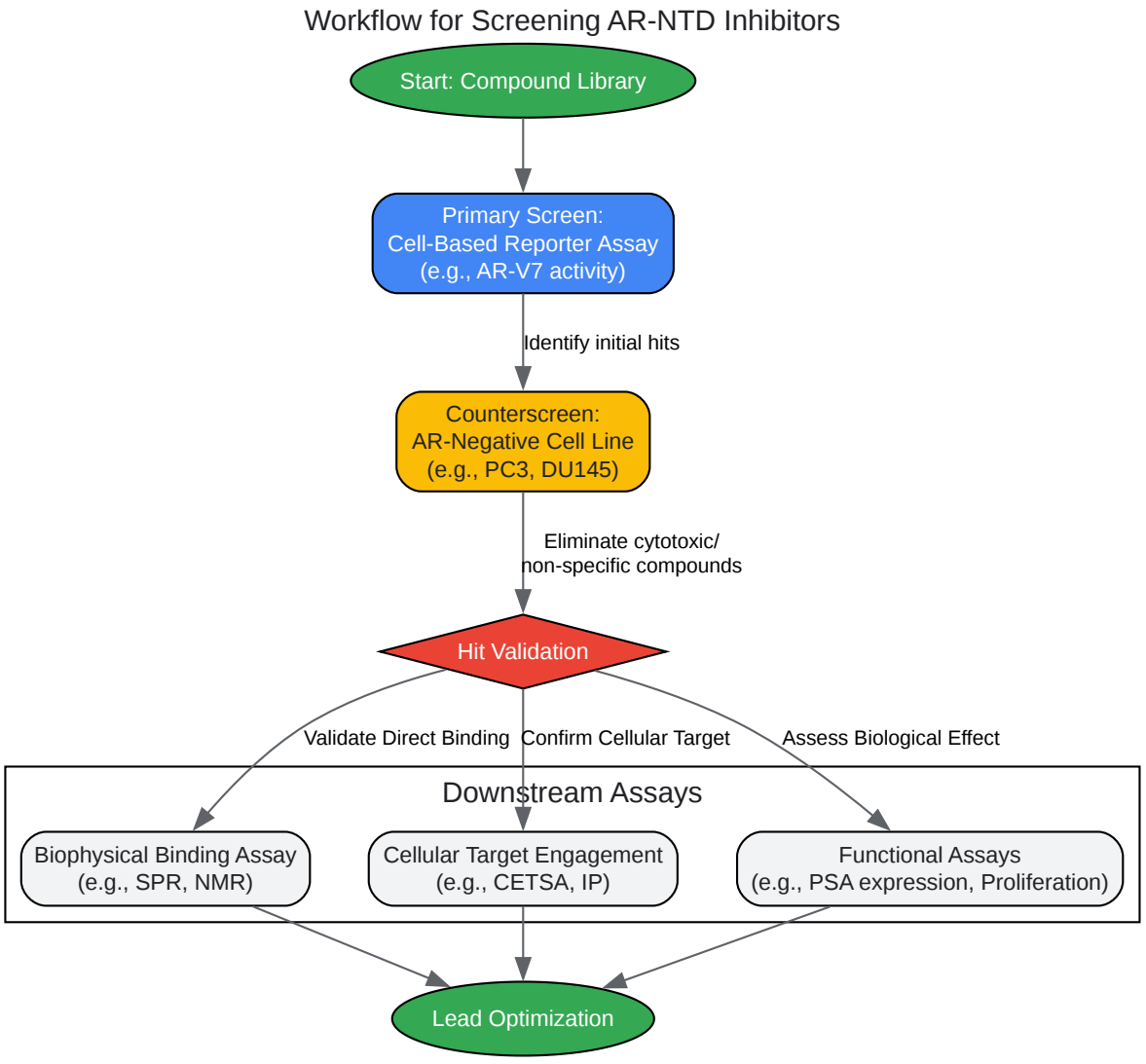
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Caption: Challenges in targeting the intrinsically disordered AR N-Terminal Domain.

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Caption: A typical experimental workflow for identifying and validating AR-NTD inhibitors.

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